

Thermodynamic Properties of (1-Methylbutyl)cyclopentane: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (1-Methylbutyl)cyclopentane

Cat. No.: B1204097

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the thermodynamic properties of **(1-Methylbutyl)cyclopentane**. It includes a compilation of critically evaluated and calculated thermophysical and thermochemical data presented in structured tables for ease of reference. Detailed experimental protocols for determining key thermodynamic parameters such as enthalpy of combustion, heat capacity, and vapor pressure are outlined. Furthermore, this guide features visualizations of the experimental workflows using the DOT language to facilitate a deeper understanding of the methodologies involved. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and related fields who require accurate thermodynamic data for this compound.

Introduction

(1-Methylbutyl)cyclopentane (C₁₀H₂₀, CAS: 4737-43-3) is a saturated hydrocarbon belonging to the class of alkylcyclopentanes.^{[1][2]} A thorough understanding of its thermodynamic properties is crucial for various applications, including chemical process design, combustion modeling, and as a reference compound in thermochemical studies. This guide synthesizes available data on its thermodynamic characteristics and provides detailed methodologies for their experimental determination.

Quantitative Thermodynamic Data

The following tables summarize the key thermodynamic properties of **(1-Methylbutyl)cyclopentane**. The data is sourced from the NIST Web Thermo Tables (WTT) for critically evaluated experimental data and Cheméo for calculated values using established methods like the Joback method.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 1: General and Critical Properties[\[2\]](#)[\[3\]](#)[\[5\]](#)

Property	Value	Unit	Source
Molecular Formula	C10H20	-	[2]
Molecular Weight	140.27	g/mol	[2] [5]
CAS Registry Number	4737-43-3	-	[2] [5]
Normal Boiling Point (Tboil)	449.60 ± 0.50	K	[5]
Normal Melting Point (Tfus)	198.36	K	Joback Method [5]
Critical Temperature (Tc)	636.76	K	Joback Method [5]
Critical Pressure (Pc)	2525.19	kPa	Joback Method [5]
Critical Volume (Vc)	0.530	m ³ /kmol	Joback Method [5]

Table 2: Enthalpy and Gibbs Free Energy[\[3\]](#)[\[5\]](#)

Property	Value	Unit	Source
Enthalpy of Formation at standard conditions (gas, $\Delta fH^\circ_{\text{gas}}$)	-194.53	kJ/mol	Joback Method[3][5]
Enthalpy of Vaporization at standard conditions ($\Delta_{\text{vap}}H^\circ$)	37.72	kJ/mol	Joback Method[3][5]
Enthalpy of Fusion at standard conditions ($\Delta_{\text{fus}}H^\circ$)	12.07	kJ/mol	Joback Method[3][5]
Standard Gibbs Free Energy of Formation (ΔfG°)	67.43	kJ/mol	Joback Method[3][5]

Table 3: Temperature-Dependent Properties[4][5]

Property	Temperature (K)	Value	Unit	Source
Ideal Gas Heat Capacity (C _{p,gas})				
Capacity (C _{p,gas})	200 - 1000	See NIST WTT	J/mol·K	NIST WTT[4]
443.04	300.21	J/mol·K	Joback Method[5]	
475.33	319.15	J/mol·K	Joback Method[5]	
507.61	337.17	J/mol·K	Joback Method[5]	
539.90	354.30	J/mol·K	Joback Method[5]	
572.19	370.57	J/mol·K	Joback Method[5]	
604.47	386.01	J/mol·K	Joback Method[5]	
636.76	400.64	J/mol·K	Joback Method[5]	
Liquid Density (ρ _l)	200 - 656	See NIST WTT	kg/m ³	NIST WTT[4]
Vapor Pressure (P _{vap})	363 - 450	See NIST WTT	kPa	NIST WTT[4]
Dynamic Viscosity (η, liquid)	270 - 650	See NIST WTT	Pa·s	NIST WTT[4]
Thermal Conductivity (λ, liquid)	200 - 590	See NIST WTT	W/m·K	NIST WTT[4]

Experimental Protocols

The determination of the thermodynamic properties of **(1-Methylbutyl)cyclopentane** relies on a suite of well-established experimental techniques. The following sections detail the methodologies for key measurements.

Determination of Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of combustion is determined using a bomb calorimeter, a constant-volume device.[\[6\]](#)[\[7\]](#)

Principle: A known mass of the substance is completely combusted in a high-pressure oxygen environment within a sealed container (the "bomb"). The heat released by the combustion is absorbed by a surrounding water bath of known mass, and the temperature change of the water is measured.[\[8\]](#)

Apparatus:

- Oxygen bomb calorimeter
- Crucible
- Ignition wire
- High-pressure oxygen source
- Thermometer with high resolution
- Stirrer
- Balance (analytical)

Procedure:

- **Sample Preparation:** A precisely weighed sample of **(1-Methylbutyl)cyclopentane** (typically 0.5-1.0 g) is placed in the crucible.

- Bomb Assembly: The crucible is placed inside the bomb. An ignition wire of known length and mass is connected to the electrodes, with a portion of the wire in contact with the sample.
- Pressurization: The bomb is sealed and purged of air, then filled with pure oxygen to a pressure of approximately 30 atm.
- Calorimeter Setup: The bomb is submerged in a known mass of water in the calorimeter's bucket. The system is allowed to reach thermal equilibrium.
- Ignition and Data Collection: The initial temperature of the water is recorded. The sample is then ignited by passing an electric current through the ignition wire. The temperature of the water is recorded at regular intervals until it reaches a maximum and then begins to cool.
- Corrections and Calculation: The gross heat of combustion is calculated from the temperature rise and the heat capacity of the calorimeter (determined by calibrating with a standard substance like benzoic acid). Corrections are applied for the heat of formation of nitric acid from residual nitrogen in the bomb and sulfuric acid if sulfur is present, as well as for the heat of combustion of the ignition wire. The standard enthalpy of combustion is then calculated from the corrected heat of combustion.[9]

Determination of Heat Capacity via Adiabatic Calorimetry

Adiabatic calorimetry is a highly accurate method for measuring the heat capacity of liquids and solids as a function of temperature.[7][10]

Principle: A known quantity of heat is supplied to the sample in a thermally isolated environment (adiabatically), and the resulting temperature increase is measured.[10]

Apparatus:

- Adiabatic calorimeter with a sample vessel
- Adiabatic shield/jacket
- Heater for the sample vessel

- Platinum resistance thermometer
- Data acquisition system

Procedure:

- Sample Loading: A known mass of **(1-Methylbutyl)cyclopentane** is sealed in the sample vessel.
- Calorimeter Assembly: The sample vessel is placed inside the adiabatic shield. The system is evacuated to minimize heat exchange by convection.
- Thermal Equilibration: The system is cooled to the starting temperature of the measurement range and allowed to reach thermal equilibrium.
- Heating and Measurement: A precisely measured amount of electrical energy is supplied to the heater in the sample vessel, causing a small, incremental increase in temperature (typically 1-5 K). During this heating period, the temperature of the adiabatic shield is controlled to match the temperature of the sample vessel, minimizing heat loss.
- Data Acquisition: The temperature of the sample is recorded before and after the heating period, once thermal equilibrium is re-established.
- Calculation: The heat capacity of the sample is calculated from the amount of heat supplied and the measured temperature rise, after correcting for the heat capacity of the sample vessel (determined in a separate experiment). This process is repeated over the desired temperature range to obtain the heat capacity as a function of temperature.

Determination of Vapor Pressure

Several methods can be employed to measure the vapor pressure of a liquid as a function of temperature. A common and accurate technique is the static method.

Principle: The liquid is placed in a closed, evacuated container, and the pressure of the vapor in equilibrium with the liquid is measured at a constant, known temperature.

Apparatus:

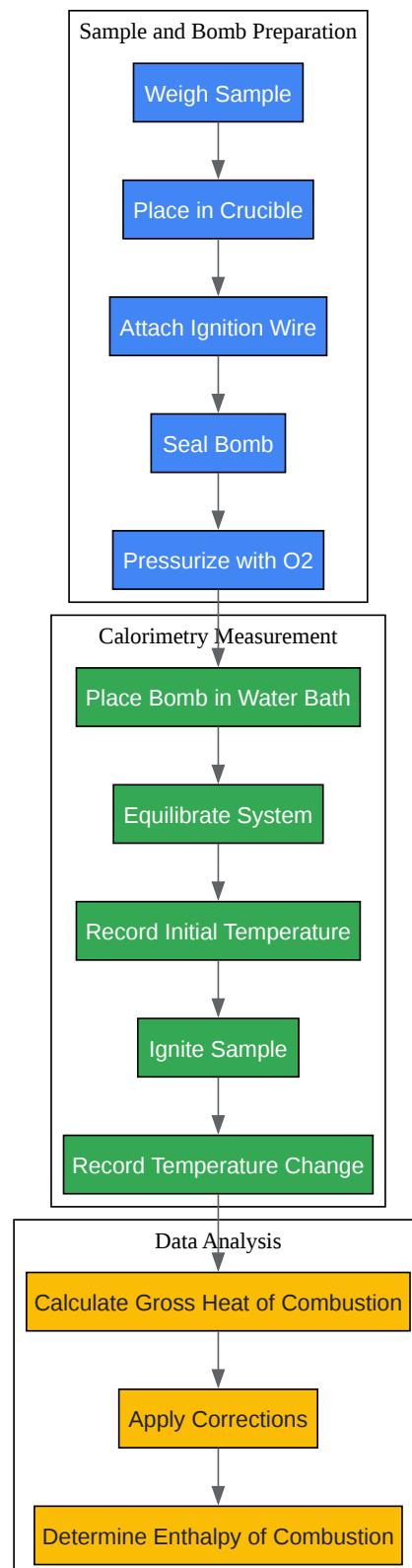
- Thermostatted bath
- Sample cell connected to a pressure transducer
- Vacuum pump
- Temperature sensor

Procedure:

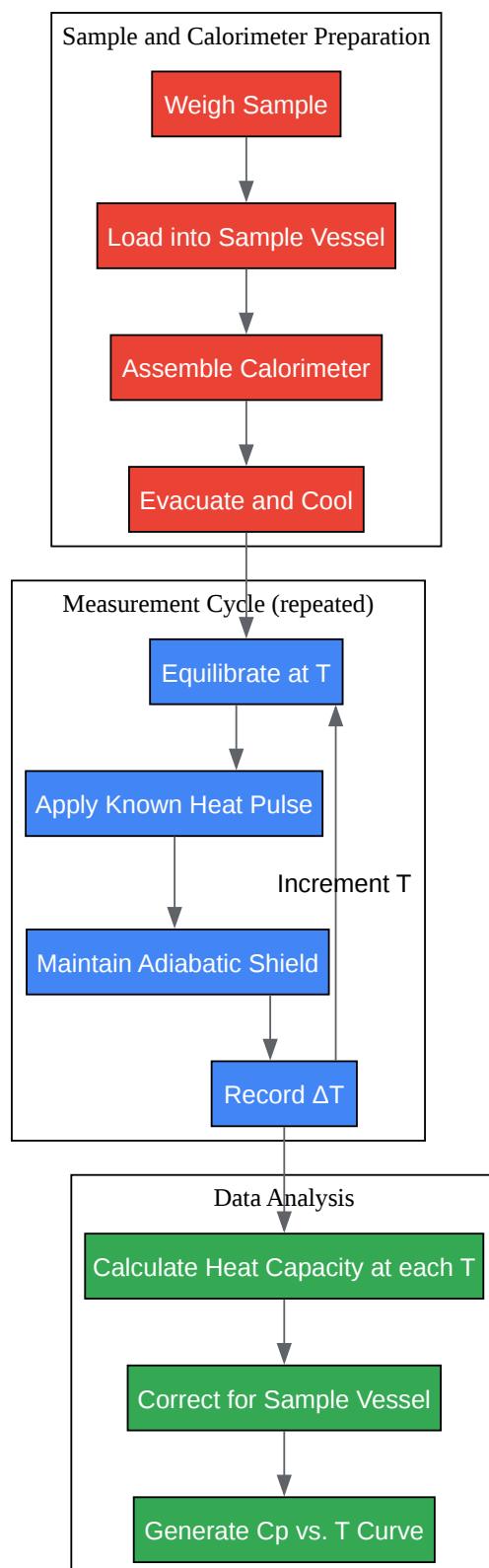
- Sample Degassing: The sample of **(1-Methylbutyl)cyclopentane** is placed in the sample cell and thoroughly degassed to remove any dissolved air. This is typically achieved by several freeze-pump-thaw cycles.
- Measurement: The sample cell is placed in the thermostatted bath and allowed to reach thermal equilibrium at the desired temperature.
- Pressure Reading: The pressure of the vapor in the headspace above the liquid is measured using the pressure transducer.
- Temperature Variation: The temperature of the bath is changed, and the measurement is repeated at different temperatures to obtain the vapor pressure curve.

Visualizations

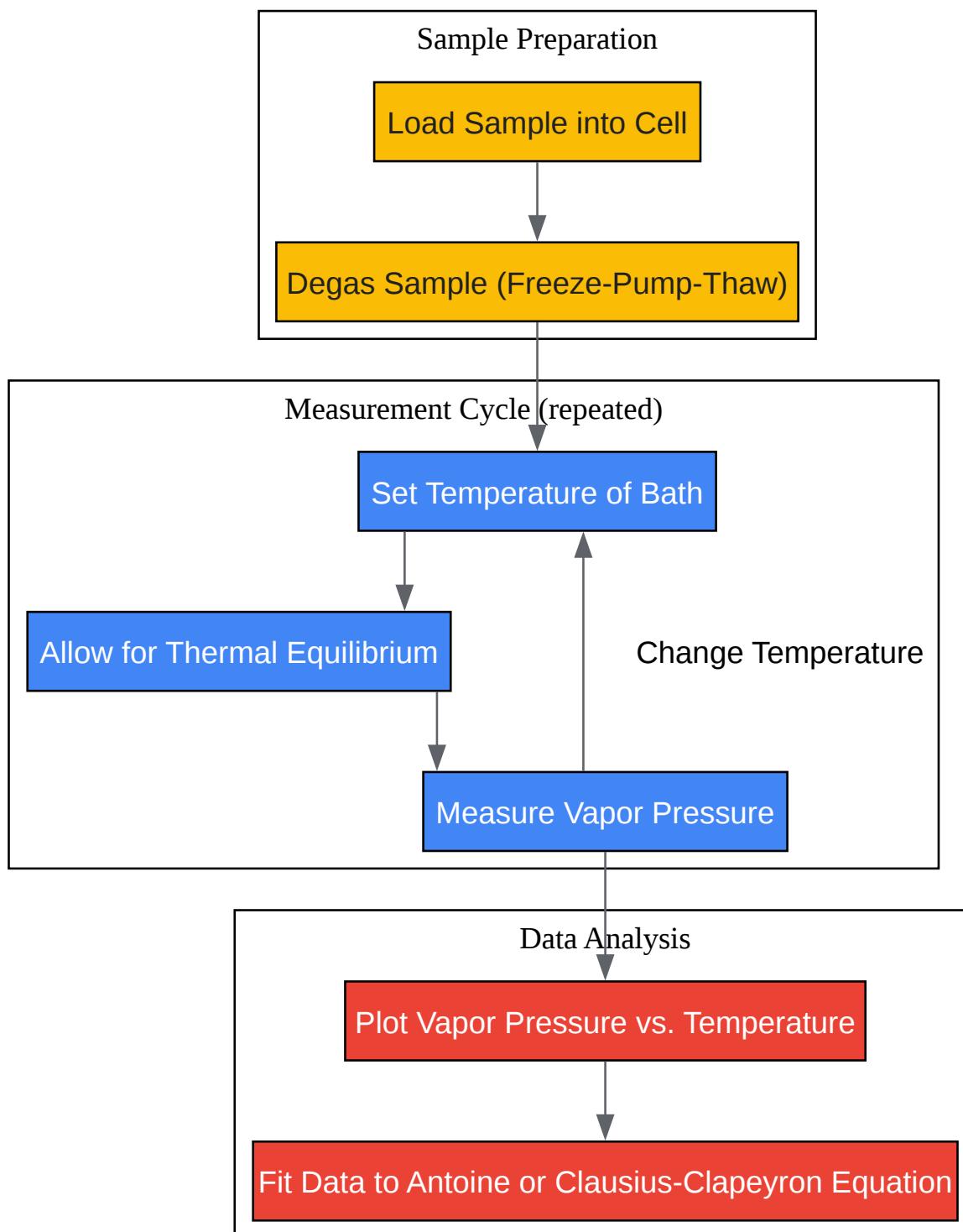
The following diagrams illustrate the experimental workflows for the determination of key thermodynamic properties of **(1-Methylbutyl)cyclopentane**.

[Click to download full resolution via product page](#)

Caption: Workflow for Enthalpy of Combustion Determination.

[Click to download full resolution via product page](#)

Caption: Workflow for Heat Capacity Determination.

[Click to download full resolution via product page](#)

Caption: Workflow for Vapor Pressure Determination.

Conclusion

This technical guide has presented a consolidated set of thermodynamic data for **(1-Methylbutyl)cyclopentane**, drawing from both experimental and calculated sources. The detailed experimental protocols for key thermodynamic measurements—enthalpy of combustion, heat capacity, and vapor pressure—provide a practical framework for researchers. The inclusion of workflow diagrams offers a clear visual representation of these complex procedures. The information compiled herein is intended to support and facilitate further research and application involving this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. youtube.com [youtube.com]
- 2. nist.gov [nist.gov]
- 3. Vapor Pressure Testing [intertek.com]
- 4. apps.dtic.mil [apps.dtic.mil]
- 5. grabner-instruments.com [grabner-instruments.com]
- 6. scimed.co.uk [scimed.co.uk]
- 7. High-Temperature Adiabatic Calorimeter for Constant-Volume Heat Capacity Measurements of Compressed Gases and Liquids - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Exploring the Science of Heat: Understanding Combustion Through Bomb Calorimetry - Aimil Corporate Blog [aimil.com]
- 9. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 10. srd.nist.gov [srd.nist.gov]
- To cite this document: BenchChem. [Thermodynamic Properties of (1-Methylbutyl)cyclopentane: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1204097#thermodynamic-properties-of-1-methylbutyl-cyclopentane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com